

Decoding the Certificate of Analysis: A Technical Guide to Carprofen-13C,d3

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Compound of Interest

Compound Name: Carprofen-13C,d3

Cat. No.: B12402638

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for an isotopically labeled compound like **Carprofen-13C,d3** is a critical document. It provides a comprehensive summary of the identity, purity, and quality of the material, ensuring the reliability and reproducibility of experimental results. This guide offers an in-depth explanation of a typical CoA for **Carprofen-13C,d3**, detailing the analytical methodologies employed and presenting the data in a clear, structured format.

Understanding Carprofen-13C,d3

Carprofen is a non-steroidal anti-inflammatory drug (NSAID) used in veterinary medicine to relieve pain and inflammation.^{[1][2][3][4]} The isotopically labeled version, **Carprofen-13C,d3**, incorporates one carbon-13 atom and three deuterium atoms. This stable isotope-labeled compound is primarily used as an internal standard in quantitative bioanalytical studies, such as those employing liquid chromatography-mass spectrometry (LC-MS/MS).^{[5][6]} Its chemical and physical properties are nearly identical to the unlabeled drug, but its increased mass allows for clear differentiation in mass spectrometric analysis.

Certificate of Analysis: A Detailed Breakdown

A Certificate of Analysis for **Carprofen-13C,d3** typically includes the following key information, summarized here in a structured format for clarity.

Product Information

Parameter	Specification
Product Name	Carprofen-13C,d3
Chemical Formula	$^{13}\text{C}_{14}\text{H}_9\text{D}_3\text{ClNO}_2$
Molecular Weight	277.74 g/mol
CAS Number	1173019-42-5[7]
Appearance	White to off-white solid
Solubility	Soluble in ethanol, methanol, DMSO

Analytical Data

Test	Method	Result
Chemical Purity (HPLC)	HPLC-UV	≥98%
Isotopic Purity	Mass Spectrometry	≥99 atom % D, ≥99 atom % ^{13}C
Identity Confirmation	^1H NMR, ^{13}C NMR, Mass Spectrometry	Conforms to structure
Residual Solvents	GC-MS	Meets USP <467> limits
Water Content	Karl Fischer Titration	≤0.5%

Experimental Protocols: The Science Behind the Data

The data presented in the CoA is generated through a series of rigorous analytical tests. The following sections detail the methodologies for the key experiments.

High-Performance Liquid Chromatography (HPLC) for Chemical Purity

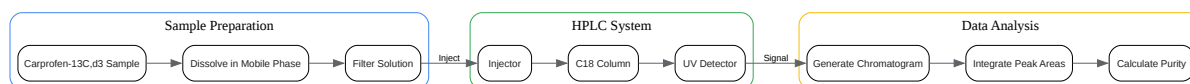
HPLC is a cornerstone technique for assessing the chemical purity of pharmaceutical compounds. It separates components in a mixture based on their differential interactions with a

stationary phase and a mobile phase.

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (containing 0.1% formic acid).
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 261.5 nm.^[8]
- Procedure: A solution of **Carprofen-13C,d3** is injected into the HPLC system. The area of the main peak corresponding to **Carprofen-13C,d3** is compared to the total area of all peaks to determine the chemical purity.

Experimental Workflow for HPLC Analysis



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Caption: Workflow for determining chemical purity using HPLC.

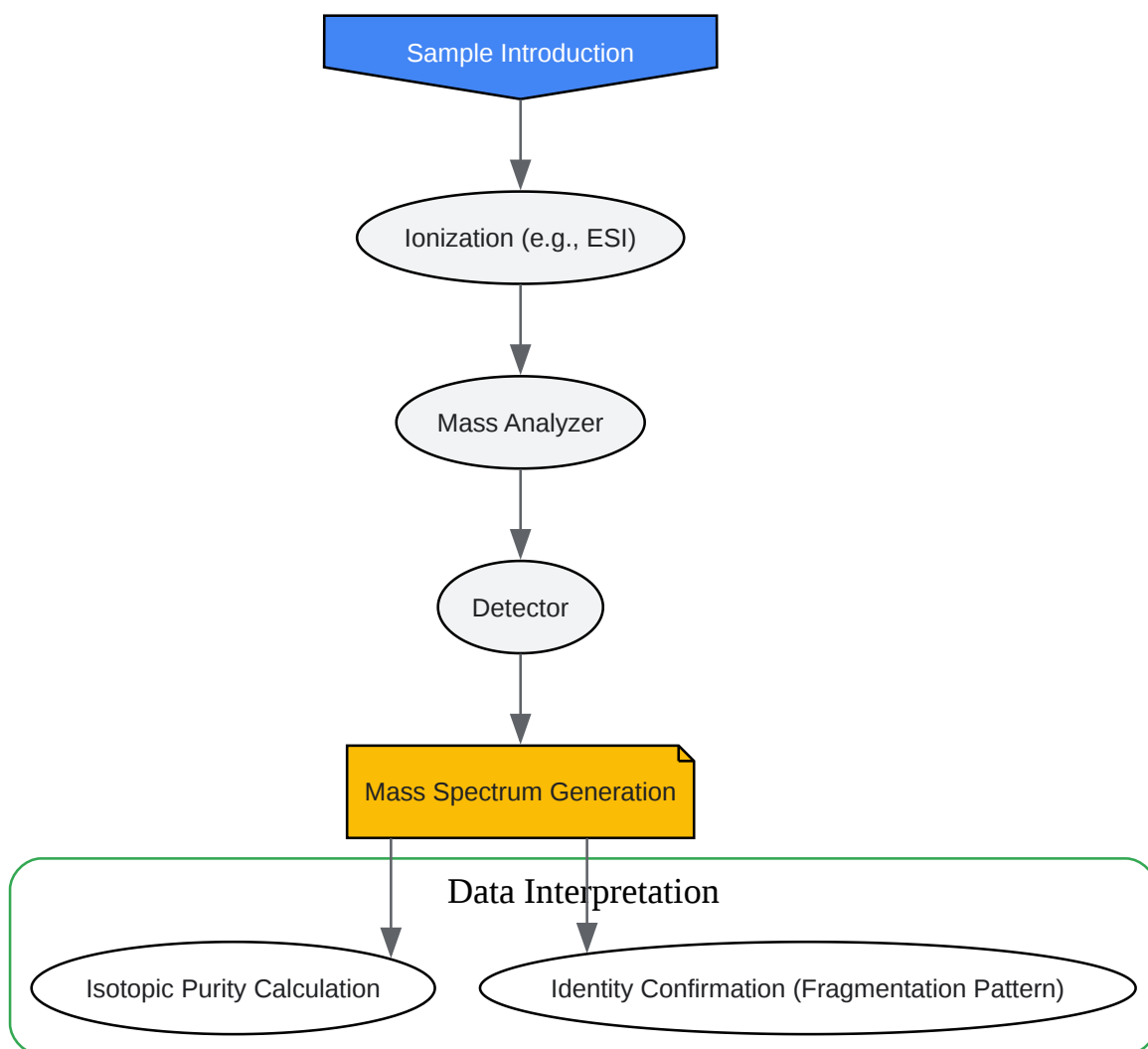
Mass Spectrometry for Isotopic Purity and Identity Confirmation

Mass spectrometry (MS) is a powerful analytical technique used to measure the mass-to-charge ratio of ions. For isotopically labeled compounds, it is essential for confirming the incorporation of stable isotopes and for structural elucidation.

Methodology:

- **Instrumentation:** A high-resolution mass spectrometer, often coupled with a liquid chromatograph (LC-MS) or a gas chromatograph (GC-MS).
- **Ionization Source:** Electrospray ionization (ESI) is commonly used for LC-MS analysis of Carprofen.[9]
- **Analysis Mode:** Full scan mode to observe the molecular ion cluster. The mass difference between the labeled and unlabeled compound confirms the isotopic incorporation.
- **Procedure:** A dilute solution of the sample is introduced into the mass spectrometer. The resulting mass spectrum shows the distribution of ions based on their mass-to-charge ratio. The relative intensities of the isotopic peaks are used to calculate the isotopic purity. The fragmentation pattern can be compared to a reference standard to confirm the identity.

Logical Flow for Mass Spectrometry Analysis



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Caption: Logical flow of mass spectrometry analysis for **Carprofen-¹³C,^{d3}**.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity Confirmation

NMR spectroscopy is an indispensable tool for determining the chemical structure of organic molecules. Both ¹H and ¹³C NMR are used to provide detailed information about the carbon-hydrogen framework of **Carprofen-¹³C,^{d3}**.

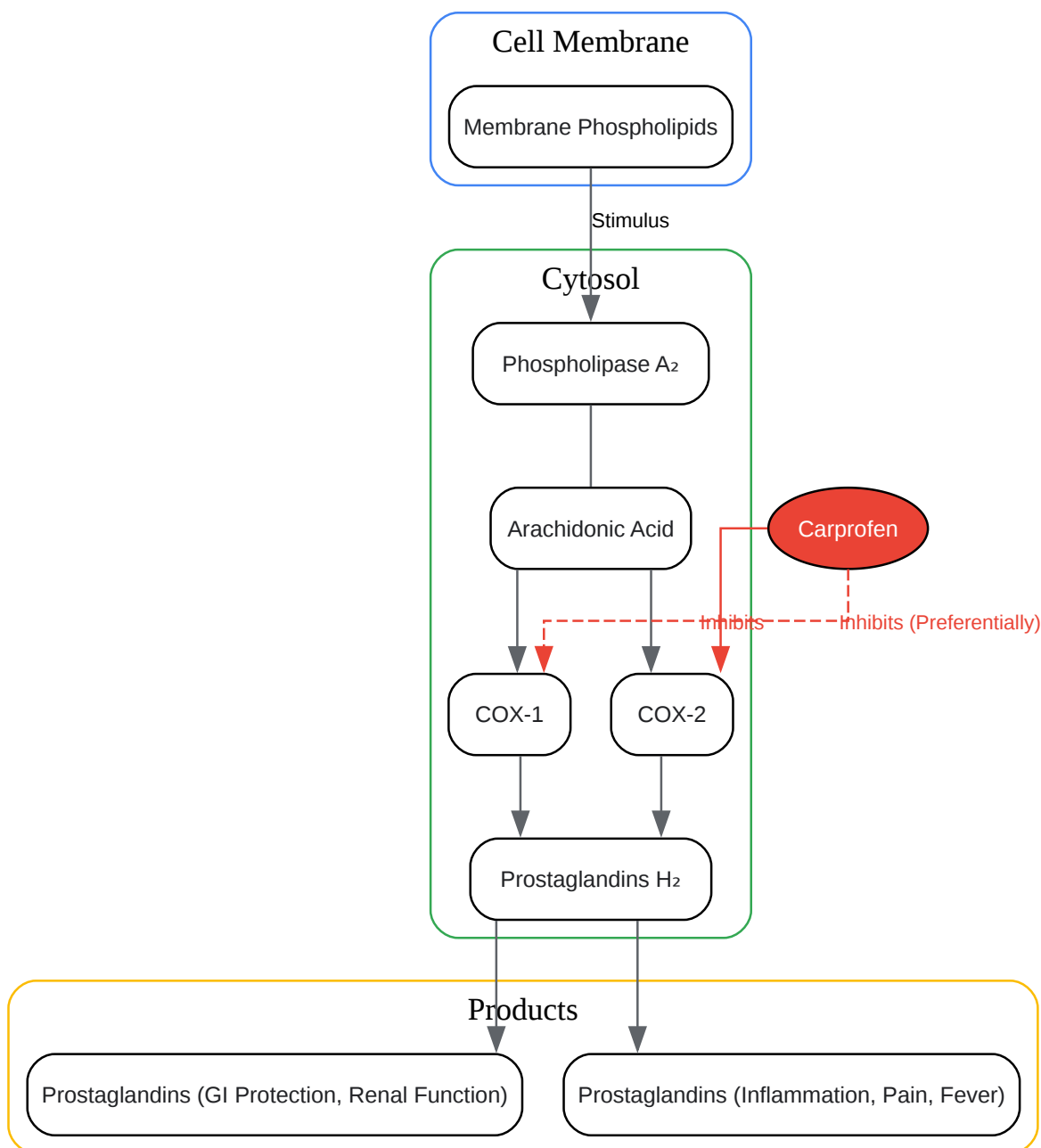
Methodology:

- Instrumentation: A high-field NMR spectrometer.
- Solvent: A deuterated solvent, such as DMSO-d₆ or CDCl₃.
- Procedure: The sample is dissolved in the deuterated solvent and placed in the NMR spectrometer.
 - ¹H NMR: Provides information about the number of different types of protons and their neighboring atoms. The absence of a signal at the position corresponding to the deuterated methyl group confirms isotopic labeling.
 - ¹³C NMR: Shows the number of different types of carbon atoms. The signal for the labeled carboxylic acid carbon will be enhanced, confirming the incorporation of ¹³C.

Mechanism of Action: The Biological Context

Carprofen exerts its anti-inflammatory, analgesic, and antipyretic effects by inhibiting the cyclooxygenase (COX) enzymes.^{[1][2][4]} There are two main isoforms of this enzyme, COX-1 and COX-2. COX-1 is constitutively expressed and is involved in the production of prostaglandins that protect the gastrointestinal tract and maintain renal blood flow.^{[1][2]} COX-2 is inducible and its expression is upregulated at sites of inflammation, where it produces prostaglandins that mediate pain and inflammation.^{[1][2]} Carprofen shows a preferential inhibition of COX-2 over COX-1, which is thought to contribute to its favorable safety profile compared to less selective NSAIDs.^{[3][10]}

Signaling Pathway of Carprofen's Anti-inflammatory Action



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Caption: Carprofen's mechanism of action via COX enzyme inhibition.

This in-depth guide provides a comprehensive overview of the information contained within a Certificate of Analysis for **Carprofen-13C,d3**, empowering researchers and scientists to confidently utilize this critical reagent in their studies. The detailed experimental protocols and

visual representations of workflows and biological pathways offer a deeper understanding of the quality control processes and the scientific context of this important analytical standard.

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References

- 1. Carprofen | C₁₅H₁₂ClNO₂ | CID 2581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. todaysveterinarypractice.com [todaysveterinarypractice.com]
- 4. vetmed.illinois.edu [vetmed.illinois.edu]
- 5. Swine as the Animal Model for Testing New Formulations of Anti-Inflammatory Drugs: Carprofen Pharmacokinetics and Bioavailability of the Intramuscular Route - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Carprofen-d₃ VETRANAL , analytical standard 1173019-42-5 [sigmaaldrich.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. ajpamc.com [ajpamc.com]
- 9. LC-MS/MS Determination of 21 Non-Steroidal Anti-Inflammatory Drugs Residues in Animal Milk and Muscles - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Synthesis Methods and Therapeutic Journey of Carprofen and Its Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
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